Technical Profile: Spectroscopic Characterization of 4-(3,4-Difluorophenyl)phenol

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Compound of Interest

Compound Name:	*4-(3,4-Difluorophenyl)phenol*
CAS No.:	*108185-80-4*
Cat. No.:	*B3045475*

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Executive Summary & Compound Architecture

4-(3,4-Difluorophenyl)phenol (also designated as 4'-hydroxy-3,4-difluorobiphenyl) is a critical mesogenic intermediate used extensively in the synthesis of liquid crystals (LCs) and bioactive scaffolds.[1][2] Its structural significance lies in the high dielectric anisotropy (

) conferred by the vicinal difluoro-substitution, balanced by the reactive phenolic handle which allows for further derivatization (e.g., esterification for polymer backbones).

This guide provides a definitive spectroscopic breakdown. Unlike standard datasheets, we analyze the causality of the spectral features—specifically the spin-spin coupling induced by the fluorine atoms—to provide a robust identification protocol.

Molecular Specification

- IUPAC Name: **4-(3,4-difluorophenyl)phenol**
- Molecular Formula:
- Molecular Weight: 206.19 g/mol

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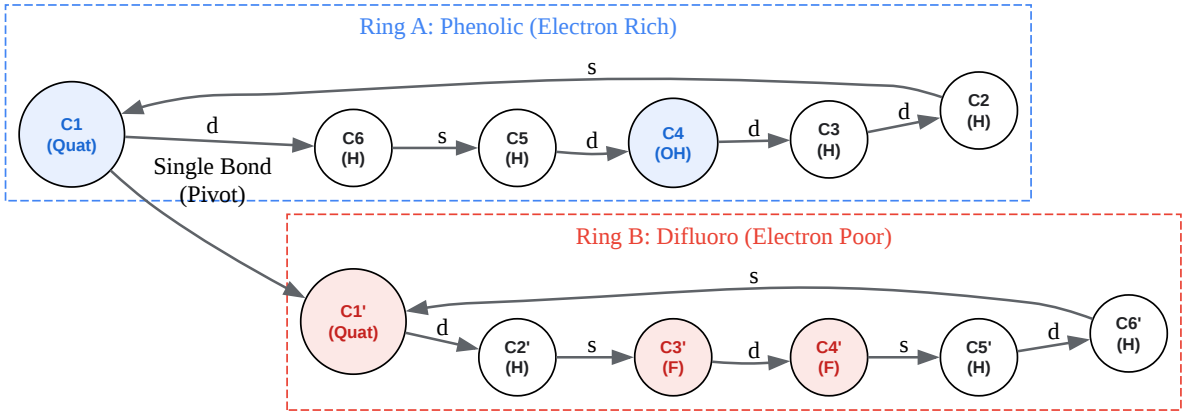
- Key Structural Features:
  - Ring A: Electron-rich phenol (

    -donor).
  - Ring B: Electron-deficient 3,4-difluorobenzene (

    -acceptor).
  - Torsion: The biphenyl link allows rotation, but the ortho-hydrogens induce a twist (

) to minimize steric strain, affecting conjugation and UV

    .



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Caption: Structural connectivity highlights the electronic contrast between the phenolic ring (blue) and the fluorinated ring (red).

Nuclear Magnetic Resonance (NMR) Profiling[3]

The NMR spectrum of this compound is dominated by Heteronuclear Spin-Spin Coupling (

and

). The fluorine atoms split both carbon and proton signals, destroying the simplicity of standard aromatic patterns.

Experimental Protocol: NMR Acquisition

- Solvent: DMSO-d

  (Preferred).

  - Reasoning: Chloroform-d (

) often leads to broad or invisible -OH signals due to rapid proton exchange. DMSO-d

    forms hydrogen bonds with the phenol, sharpening the -OH peak and shifting it downfield (

    ppm) for clear integration.

- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual DMSO quintet (2.50 ppm).

H-NMR Data (400 MHz, DMSO-d)

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Logic (values)
9.65	Singlet (Broad)	1H	Ar-OH	Acidic proton. Shift varies with concentration/temp.
7.55 - 7.65	Multiplet	1H	H-2' (Ring B)	Strongly coupled to F3 ( ) and F4 ( ).
7.48	Doublet	2H	H-2, H-6 (Ring A)	Ortho to biphenyl link. Part of AA'XX' system. [3][4] Hz.
7.38 - 7.45	Multiplet	1H	H-5' (Ring B)	Coupled to F4 ( ) and F3 ( ).
7.30 - 7.35	Multiplet	1H	H-6' (Ring B)	Complex splitting due to H-5' and long-range F coupling.
6.85	Doublet	2H	H-3, H-5 (Ring A)	Ortho to -OH group. Shielded by oxygen lone pair donation.

Technical Insight (The "Roof Effect"): While the phenol ring (Ring A) appears as two doublets, it is technically an AA'BB' system. As the magnetic field strength increases (e.g., >500 MHz),

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these lines become sharper doublets. At lower fields (300 MHz), you may see "roofing" (leaning) of the inner lines toward each other, indicating the proximity of their chemical shifts.

C-NMR Data (100 MHz, DMSO-d)

Carbon NMR provides the most definitive proof of the difluoro-substitution pattern via C-F coupling constants.

Shift (, ppm)	C-F Splitting Pattern	(Hz)	Assignment
157.8	Singlet	-	C-4 (Phenolic C-OH)
150.1	Doublet of Doublets (dd)		C-3' or C-4' (C-F bond)
148.5	Doublet of Doublets (dd)		C-4' or C-3' (C-F bond)
138.2	Doublet (d)		C-1' (Ipso to Ring A)
129.5	Singlet	-	C-1 (Ipso to Ring B)
128.1	Singlet	-	C-2, C-6 (Ring A)
123.5	Doublet of Doublets	variable	C-6' (Ring B)
117.8	Doublet		C-2' (Between F and Link)
116.0	Singlet	-	C-3, C-5 (Ring A)
115.2	Doublet		C-5' (Adjacent to F)

Diagnostic Validation: The presence of two carbons near 150 ppm with massive coupling constants (

Hz) is the "fingerprint" of the vicinal difluoro unit. If these splits are missing, the fluorination has failed.

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Mass Spectrometry (MS) Logic

Mass spectrometry for fluorinated biphenyls is characterized by high stability of the molecular ion due to the aromatic conjugation.

Experimental Protocol

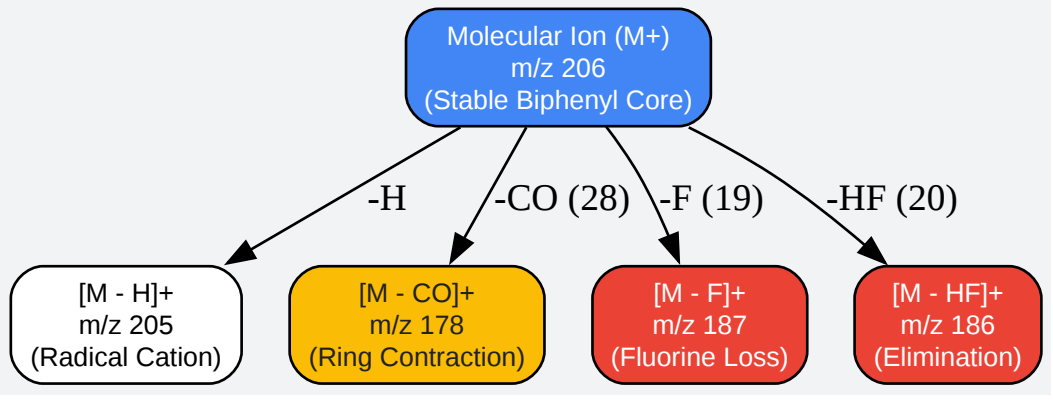
- Method: GC-MS (Electron Impact, 70 eV) or LC-MS (ESI-Negative).
- Note: ESI-Negative is preferred for phenols due to the facile loss of the phenolic proton

  .

Fragmentation Pathway (EI Mode)

- Molecular Ion (

  ): m/z 206 (Base peak or very high intensity).
- Loss of Carbon Monoxide (-CO): m/z 178. Characteristic of phenols (ring contraction).
- Loss of HF (-20): m/z 186. Common in ortho-fluorinated aromatics.
- Loss of F (-19): m/z 187.



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Caption: Primary fragmentation pathways in Electron Impact (EI) mass spectrometry.

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Infrared Spectroscopy (FT-IR)[3][6][7][8]

IR is used primarily to confirm the functional group integrity (presence of OH) and the specific substitution pattern (C-F).

Wavenumber (cm)	Intensity	Vibrational Mode	Diagnostic Value
3200 - 3450	Broad, Medium	O-H Stretch	Confirms Phenol. Broadness indicates H-bonding.
3030 - 3070	Weak	C-H Stretch ( )	Aromatic protons.
1605, 1510	Strong	C=C Ring Stretch	Biphenyl skeletal vibrations.
1260 - 1290	Strong	C-F Stretch	Critical. Often overlaps with C-O stretch.
1170 - 1220	Strong	C-O Stretch	Phenolic C-O bond.
810 - 830	Strong	C-H Bending (OOP)	Para-substituted ring (Ring A).

Self-Validating Check: If the broad peak at 3300 cm

is absent, the phenol has likely been oxidized to a quinone or protected (e.g., acetylated). If the sharp bands at 1260-1290 cm

are weak, suspect defluorination.

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